

Commercial Suppliers and Technical Applications of Metaxalone-d3: A Guide for Researchers

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Compound of Interest

Compound Name: Metaxalone-d3

Cat. No.: B15615813

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For researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive overview of the commercial availability and analytical applications of **Metaxalone-d3**. This deuterated analog of the skeletal muscle relaxant Metaxalone serves as an invaluable internal standard for quantitative bioanalytical studies.

Metaxalone-d3 is a stable isotope-labeled version of Metaxalone, a centrally acting muscle relaxant. Its primary application in a research setting is as an internal standard for chromatography-based quantitative analysis, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure the accuracy and precision of the analytical method.^{[1][2][3]}

Commercial Availability and Specifications

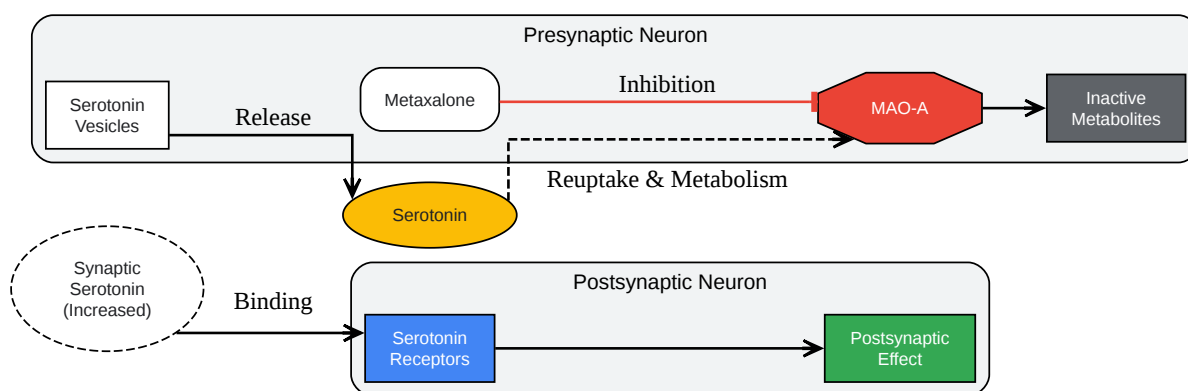
Metaxalone-d3 is available from several commercial suppliers specializing in reference standards and research chemicals. The table below summarizes key information for some of the identified suppliers. It is important to note that a Certificate of Analysis (CoA), providing detailed information on purity and isotopic enrichment, is typically supplied with the product upon purchase.^[4]

| Supplier | Product Name | CAS Number | Molecular Formula | Molecular Weight | Purity | Notes |
|---------------|--|--------------|--|------------------|-----------------|--|
| Simson Pharma | Metaxalone-d3 | 1192812-66-0 | C ₁₂ H ₁₂ D ₃ N O ₃ | 224.3 g/mol | CoA Provided | Accompanied by a Certificate of Analysis. [4] |
| Clearsynth | Metaxalone-d3 | 1192812-66-0 | C ₁₂ H ₁₂ D ₃ N O ₃ | 224.3 g/mol | >98% by HPLC | Intended for use as an internal standard for GC- or LC-mass spectrometry. [1] [5] |
| SynZeal | Metaxalone D3 | 1192812-66-0 | C ₁₂ H ₁₂ D ₃ N O ₃ | 224.3 g/mol | CoA Provided | Supplied with detailed characterization data. [6] |
| LGC Standards | Metaxalone-d3 (3,5-dimethylphenoxy-2,4,6-d3) | 1192812-66-0 | Not specified | Not specified | Not specified | Reference material supplier. [7] |

Mechanism of Action of Metaxalone

The precise mechanism of action of Metaxalone is not fully established; however, it is widely understood to produce its muscle relaxant effects through general depression of the central nervous system (CNS).[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Metaxalone does not act directly on skeletal muscle fibers or the motor end plate.[\[12\]](#)[\[8\]](#) Recent research has shed light on a potential molecular mechanism that may contribute to its overall effects and explain certain adverse drug reactions.

Studies suggest that at higher concentrations, Metaxalone can act as an inhibitor of monoamine oxidase A (MAO-A).^{[13][14][15][16]} This inhibition can lead to an increase in the levels of serotonin in the synapse, which is the proposed mechanism behind the rare but serious condition of serotonin syndrome observed in some cases of Metaxalone overdose or when co-administered with other serotonergic drugs.^{[17][18][19]}



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Proposed mechanism of Metaxalone's effect on serotonergic pathways.

Experimental Protocols for Quantitative Analysis

The primary application of **Metaxalone-d3** is as an internal standard in bioanalytical methods to quantify Metaxalone in biological matrices, most commonly human plasma. The following is a representative LC-MS/MS protocol adapted from published research.^{[3][20][21]}

Objective: To determine the concentration of Metaxalone in human plasma using **Metaxalone-d3** as an internal standard.

Materials:

- Metaxalone reference standard
- **Metaxalone-d3** internal standard

- Human plasma (drug-free)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Ammonium Acetate, analytical grade
- Formic acid, LC-MS grade
- Water, deionized and filtered
- Solid Phase Extraction (SPE) cartridges or liquid-liquid extraction solvents

Instrumentation:

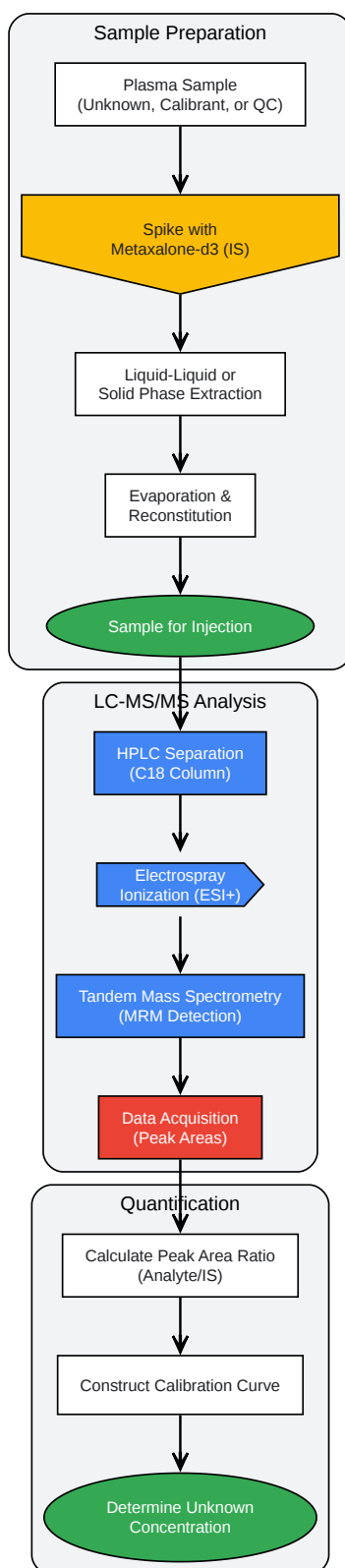
- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Procedure:

- Preparation of Standard and Internal Standard Stock Solutions:
 - Prepare a stock solution of Metaxalone in methanol at a concentration of 1 mg/mL.
 - Prepare a stock solution of **Metaxalone-d3** in methanol at a concentration of 1 mg/mL.
- Preparation of Calibration Standards and Quality Control (QC) Samples:
 - Prepare a series of working standard solutions of Metaxalone by serial dilution of the stock solution with a 50:50 mixture of methanol and water.
 - Spike known amounts of the working standard solutions into drug-free human plasma to create calibration standards at concentrations ranging from approximately 25 ng/mL to 12,000 ng/mL.^[3]
 - Prepare QC samples at low, medium, and high concentrations in a similar manner.

- Sample Preparation (Liquid-Liquid Extraction):
 - To a 100 μ L aliquot of plasma sample (calibration standard, QC, or unknown), add a fixed amount of **Metaxalone-d3** internal standard working solution.
 - Add 0.2M NaOH as a treatment buffer.[\[3\]](#)
 - Add ethyl acetate as the extraction solvent and vortex for 10 minutes.[\[3\]](#)
 - Centrifuge to separate the organic and aqueous layers.
 - Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the dried extract in the mobile phase for injection into the LC-MS/MS system.
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Column: A C18 reversed-phase column (e.g., 100 x 4.6 mm, 5 μ m) is commonly used.[\[3\]](#)
 - Mobile Phase: A typical mobile phase consists of a mixture of 10mM ammonium acetate and a combination of methanol and acetonitrile (e.g., 60:40 v/v).[\[3\]](#)
 - Flow Rate: A flow rate of 1 mL/min is often employed.[\[3\]](#)
 - Injection Volume: 20 μ L.[\[3\]](#)
 - Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Metaxalone: m/z 222.1 \rightarrow 161.2[\[3\]](#)

- **Metaxalone-d3**: m/z 225.3 \rightarrow 163.3^[2]
- Data Analysis:
 - Quantify the peak area of both Metaxalone and **Metaxalone-d3**.
 - Calculate the ratio of the peak area of Metaxalone to the peak area of **Metaxalone-d3**.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
 - Determine the concentration of Metaxalone in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Workflow for the quantitative analysis of Metaxalone using **Metaxalone-d3**.

This technical guide provides a foundational understanding for researchers working with **Metaxalone-d3**. For specific applications, it is crucial to consult the detailed product specifications from the supplier and to validate any analytical method according to established regulatory guidelines.

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